

Application Notes and Protocols: Bis(pyridine)iodonium Tetrafluoroborate in Organic Synthesis

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Compound of Interest

Compound Name: *Bis(pyridine)iodonium
tetrafluoroborate*

Cat. No.: *B091570*

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Introduction

Bis(pyridine)iodonium tetrafluorobate (IPy_2BF_4), commonly known as Barluenga's reagent, is a versatile and mild electrophilic iodinating agent.^[1] While not typically employed in classical palladium-catalyzed cross-coupling reactions, it serves as a powerful tool for a variety of synthetic transformations that lead to the formation of complex molecular architectures, often under metal-free conditions. Its utility in iodocyclization, the synthesis of polysubstituted aromatics, and selective oxidations makes it a valuable reagent in the synthesis of intermediates for drug discovery and development.

These application notes provide an overview of key synthetic methodologies utilizing IPy_2BF_4 , complete with detailed experimental protocols and quantitative data to facilitate its implementation in the laboratory.

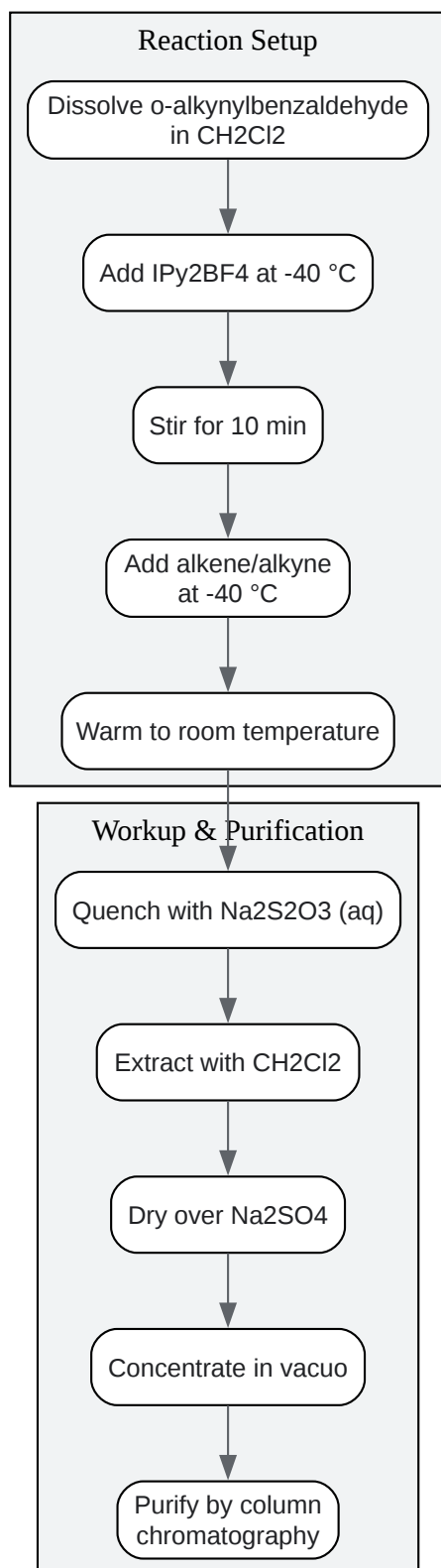
Synthesis of Substituted Naphthalenes

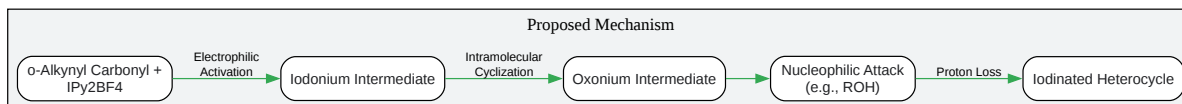
One of the notable applications of IPy_2BF_4 is in the regioselective synthesis of substituted naphthalenes. This method involves a domino reaction of o-alkynylbenzaldehydes with alkenes or alkynes, triggered by the electrophilic activation of the alkyne by IPy_2BF_4 .

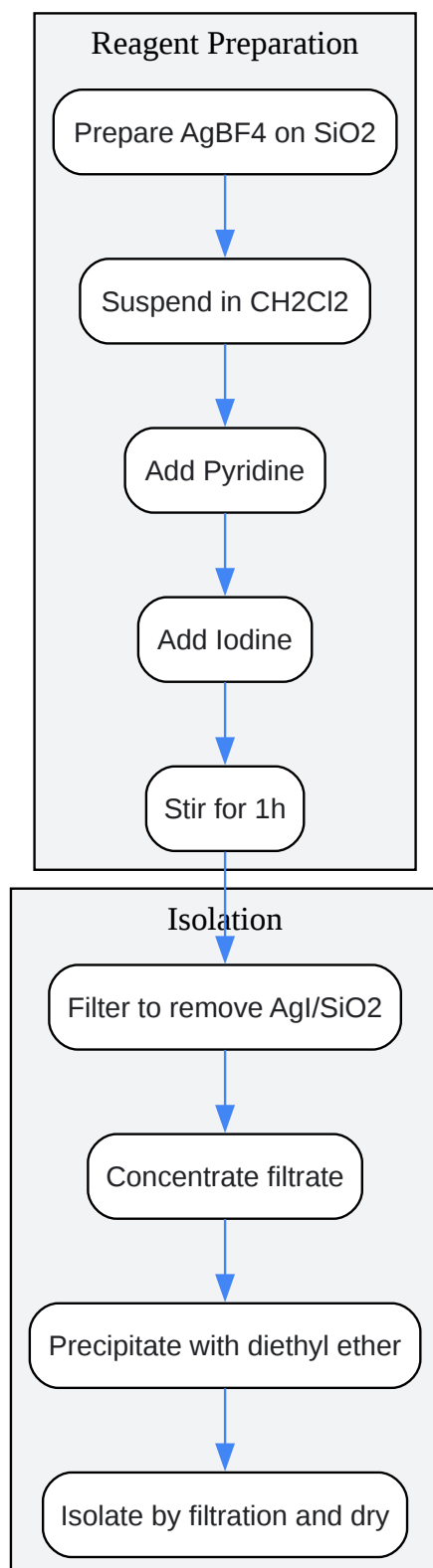
General Reaction Scheme:

o-Alkynylbenzaldehyde reacts with IPy_2BF_4 , followed by the addition of an alkene or alkyne, to yield a substituted naphthalene derivative.

Experimental Workflow







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References

- 1. Cyclization of carbonyl groups onto alkynes upon reaction with IPy2BF₄ and their trapping with nucleophiles: a versatile trigger for assembling oxygen heterocycles - PubMed [pubmed.ncbi.nlm.nih.gov]
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